

Physicochemical Characteristics of 2-Ethoxybenzyl Alcohol: An In-depth Technical Guide

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Compound of Interest

Compound Name: *2-Ethoxybenzyl alcohol*

Cat. No.: B3021173

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical characteristics of **2-ethoxybenzyl alcohol**. The information is curated for professionals in research and development, offering quantitative data, detailed experimental methodologies, and logical workflows to support laboratory and developmental applications.

Core Physicochemical Data

The following table summarizes the key physicochemical properties of **2-ethoxybenzyl alcohol**. This data is essential for understanding the compound's behavior in various experimental and formulation settings.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₂ O ₂	[1][2]
Molecular Weight	152.19 g/mol	[1][2]
Appearance	Colorless to light yellow/pale pink clear liquid	[3][4]
Boiling Point	263-265 °C	[1][2][5]
Density	1.074 g/mL	[1][5]
Refractive Index (n _{20/D})	1.5310 - 1.5350	[1][4][5]
Flash Point	>110 °C (>230 °F)	[1][3]
pKa (Predicted)	14.43 ± 0.10	[3]
Purity (Assay by GC)	≥97.5% - 98%	[1][4]

Note: Experimental data for melting point, specific solubility values, and comprehensive spectral analyses for **2-ethoxybenzyl alcohol** are not readily available in public databases. The compound is consistently described as a liquid at room temperature.[3][4] For comparison, the related compound 4-ethoxybenzyl alcohol has a reported melting point of 27 °C.[6]

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physicochemical properties of aromatic alcohols like **2-ethoxybenzyl alcohol**.

Determination of Boiling Point

The boiling point can be determined using a distillation apparatus or a micro-determination method.

Apparatus:

- Heating mantle or oil bath
- Round-bottom flask

- Distillation head with a thermometer adapter
- Condenser
- Receiving flask
- Thermometer (-10 to 300 °C)
- Boiling chips

Procedure:

- Place a small volume (e.g., 5-10 mL) of **2-ethoxybenzyl alcohol** and a few boiling chips into the round-bottom flask.
- Assemble the distillation apparatus. Ensure the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
- For accuracy, the atmospheric pressure should be recorded and a correction can be applied if it deviates significantly from standard pressure.

Determination of Density

Density is typically determined using a pycnometer or a digital density meter.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath

Procedure:

- Clean and dry the pycnometer thoroughly and record its empty weight (m_1).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 20 °C) until it reaches thermal equilibrium.
- Adjust the water level to the calibration mark, dry the exterior, and weigh the pycnometer filled with water (m_2).
- Empty and dry the pycnometer, then fill it with **2-ethoxybenzyl alcohol**.
- Repeat the thermal equilibration, volume adjustment, and weighing of the pycnometer filled with the sample (m_3).
- The density (ρ) of the sample is calculated using the formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the density of water at the measurement temperature.

Determination of Solubility

A qualitative and semi-quantitative assessment of solubility can be performed in various solvents.[7][8][9]

Apparatus:

- Small test tubes
- Vortex mixer
- Graduated pipettes

Procedure:

- Add a small, measured amount of **2-ethoxybenzyl alcohol** (e.g., 0.1 mL) to a test tube.
- Add a specific volume of the desired solvent (e.g., 1 mL of water, ethanol, diethyl ether, etc.) to the test tube.
- Vigorously mix the contents using a vortex mixer for a set period (e.g., 1-2 minutes).

- Visually inspect the mixture for homogeneity. If a single clear phase is observed, the compound is soluble. If two distinct phases remain or the solution is cloudy, it is considered insoluble or sparingly soluble.
- For a more quantitative measure, serial dilutions can be performed to determine the concentration at which the solute no longer fully dissolves.

Spectroscopic Analysis

a. Infrared (IR) Spectroscopy

An IR spectrum of **2-ethoxybenzyl alcohol** can be obtained to identify functional groups. An IR spectrum for this compound is available from some suppliers.[\[10\]](#)

Apparatus:

- Fourier-Transform Infrared (FTIR) Spectrometer with an Attenuated Total Reflectance (ATR) accessory.

Procedure:

- Ensure the ATR crystal is clean.
- Acquire a background spectrum.
- Place a small drop of **2-ethoxybenzyl alcohol** directly onto the ATR crystal.
- Acquire the sample spectrum.
- Clean the ATR crystal thoroughly after the measurement.
- Analyze the resulting spectrum for characteristic absorption bands, such as the O-H stretch of the alcohol, C-H stretches of the aromatic ring and ethyl group, and C-O stretches.

b. Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectra are crucial for structural elucidation. While specific experimental spectra for **2-ethoxybenzyl alcohol** were not found, data for the closely related 2-

methoxybenzyl alcohol is available and can serve as a reference.[11][12]

Apparatus:

- NMR Spectrometer (e.g., 400 MHz or higher)
- NMR tubes
- Deuterated solvent (e.g., CDCl_3)
- Pipettes

Procedure for ^1H NMR:

- Dissolve a small amount of **2-ethoxybenzyl alcohol** (typically 5-10 mg) in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in an NMR tube.
- Place the NMR tube in the spectrometer.
- Acquire the ^1H NMR spectrum according to the instrument's standard procedures.
- Process the spectrum (Fourier transform, phase correction, and baseline correction).
- Integrate the signals and analyze the chemical shifts and coupling patterns to assign the protons in the molecule.

c. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern.

Predicted mass spectral data for various adducts of **2-ethoxybenzyl alcohol** is available.[13]

Apparatus:

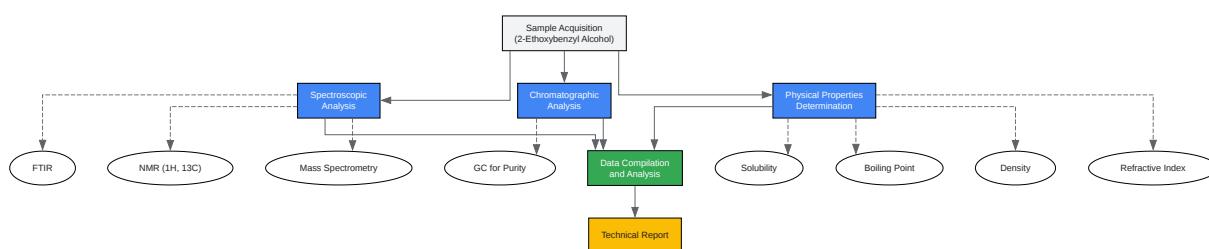
- Mass spectrometer with a suitable ionization source (e.g., Electrospray Ionization - ESI or Electron Impact - EI).
- An inlet system, such as direct infusion or coupled with a gas or liquid chromatograph (GC-MS or LC-MS).

Procedure (Direct Infusion ESI-MS):

- Prepare a dilute solution of **2-ethoxybenzyl alcohol** in a suitable solvent (e.g., methanol or acetonitrile).
- Infuse the solution into the ESI source at a constant flow rate.
- Acquire the mass spectrum in the desired mass range.
- Analyze the spectrum for the molecular ion peak (e.g., $[M+H]^+$ or $[M+Na]^+$) to confirm the molecular weight.

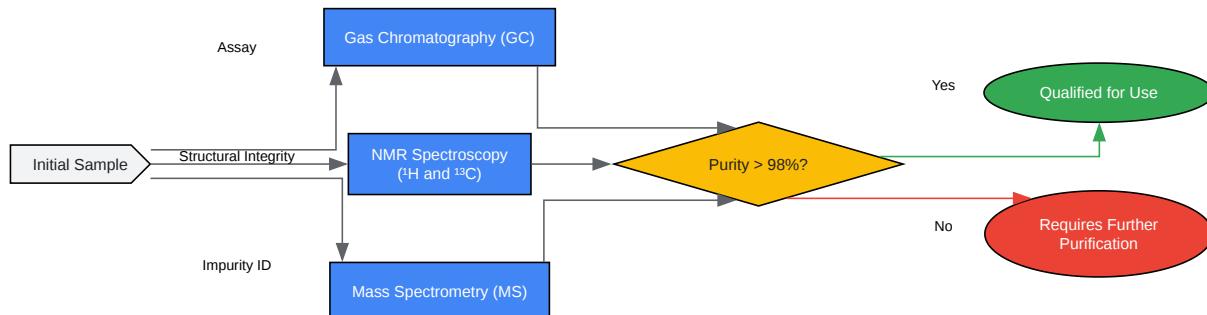
Experimental and Analytical Workflows

The following diagrams illustrate logical workflows for the physicochemical characterization and purity assessment of a chemical substance like **2-ethoxybenzyl alcohol**.



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Caption: Workflow for Physicochemical Characterization.



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Caption: Workflow for Purity Assessment and Qualification.

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